

Personal protective equipment for handling 2-Aminobenzaldehyde

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Compound of Interest

Compound Name: 2-Aminobenzaldehyde

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Essential Safety and Handling Guide for 2-Aminobenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Aminobenzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this chemical.

I. Chemical Safety and Hazard Information

2-Aminobenzaldehyde is a chemical that requires careful handling due to its potential hazards. It is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

Table 1: Quantitative Data for **2-Aminobenzaldehyde**

Property	Value	Source
CAS Number	529-23-7	[3]
Molecular Formula	C ₇ H ₇ NO	[5]
Molecular Weight	121.14 g/mol	[4]
Appearance	Pale yellow to white crystalline solid/powder	[5]
Flash Point	113 °C (235.4 °F) - closed cup	
Storage Temperature	-20°C	[6]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1][3][4]
- H319: Causes serious eye irritation.[1][3][4]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[1][3][4]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **2-Aminobenzaldehyde**.

- Eye and Face Protection: Wear safety glasses with side-shields or tightly fitting safety goggles.[6][7] Ensure they conform to NIOSH (US) or EN166 (EU) standards.[7]
- Skin Protection:

- Gloves: Wear chemical-resistant, impervious gloves, such as nitrile rubber.^[7] Inspect gloves before use.
- Clothing: Wear protective clothing.^{[1][6]} Fire/flame resistant and impervious clothing is also recommended.^{[7][8]} Contaminated clothing should be removed and washed before reuse.^{[1][8]}
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[2][6][7]} For nuisance exposures, a type N95 (US) or type P1 (EU EN 143) particle respirator is recommended.^[7]

III. Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural guidelines is essential to minimize risks.

- Engineering Controls:
 - Always work in a well-ventilated area.^[1]
 - Use a chemical fume hood for all manipulations to avoid the formation and inhalation of dust and aerosols.^{[2][7]}
 - Ensure that eyewash stations and safety showers are close to the workstation location.^[2]
- Handling:
 - Avoid all personal contact with the substance, including inhalation and contact with skin and eyes.^[1]
 - Do not eat, drink, or smoke in areas where the chemical is handled.^{[1][2]}
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.^{[1][7]}
 - Keep containers securely sealed when not in use.^[1]
- Storage:

- Store in original, tightly closed containers in a dry, cool, and well-ventilated place.[1][6] The recommended storage temperature is -20°C.[6]
- Store locked up.[1]
- Keep away from incompatible materials such as strong oxidizing agents.[2]

IV. Emergency and First Aid Protocols

Immediate and appropriate responses to emergencies are critical.

- Inhalation: Move the person to fresh air.[2][3][6] If breathing is difficult, provide oxygen.[6] If not breathing, give artificial respiration.[3][6] Seek medical attention.[2][3]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected area with soap and plenty of water for at least 15 minutes.[2][3][6] Seek medical attention if irritation persists.[1][2]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids.[2][3] Remove contact lenses if present and easy to do.[1][2][3] Continue rinsing and seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water.[1][2][3][6] Never give anything by mouth to an unconscious person.[3][6] Call a physician or poison control center immediately.[2]

V. Spill and Disposal Plan

Spill Procedure:

- Evacuate personnel from the spill area.[7]
- Ensure adequate ventilation.[3][6]
- Wear appropriate personal protective equipment as detailed in Section II.[3]
- Avoid creating dust.[1][6]

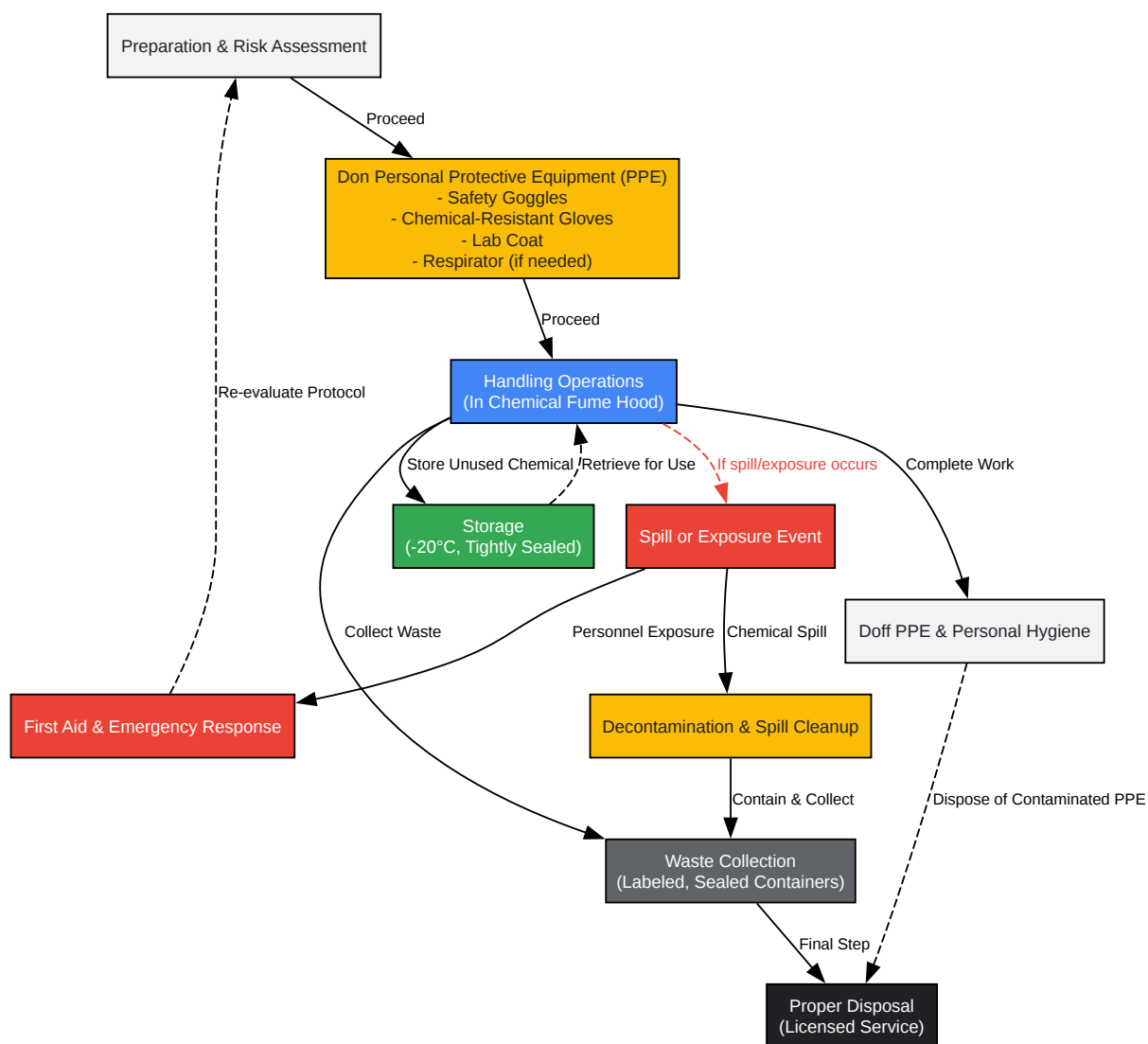
- For dry spills, use dry clean-up procedures.[1] Cover the powder spill with a plastic sheet or tarp to minimize spreading.[6]
- Sweep up, shovel up, or vacuum the material into a suitable, closed, and labeled container for disposal.[1][3][7]
- Prevent the product from entering drains.[3][7]
- Wash the spill area down with large amounts of water and prevent runoff into drains.[1]

Disposal Plan:

- Disposal of **2-Aminobenzaldehyde** and any contaminated materials must be conducted through a licensed professional waste disposal service.[7]
- Disposal should be in accordance with all applicable regional, national, and local laws and regulations.[6]
- Do not reuse the container.[6]

VI. Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **2-Aminobenzaldehyde**.



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Caption: Safe handling workflow for **2-Aminobenzaldehyde**.

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